

Application Notes and Protocols: Chromotropic Acid Disodium Salt in Histology

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Compound of Interest

Compound Name: *Chromotropic acid disodium salt*

CAS No.: *129-96-4*

Cat. No.: *B086760*

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Introduction: Unveiling the Histochemical Potential of Chromotropic Acid Disodium Salt

Chromotropic acid disodium salt, chemically known as 4,5-dihydroxynaphthalene-2,7-disulfonic acid disodium salt, is a versatile chromogenic reagent with significant applications in analytical chemistry and histology.^[1] Its utility stems from its ability to form distinctly colored complexes with specific analytes, enabling their detection and quantification.^[1] In the realm of histology, it is most renowned for its highly specific and sensitive reaction with formaldehyde, a common fixative in tissue preparation.^{[2][3][4]} This reaction provides a valuable tool for researchers to visualize and assess the distribution of free or loosely bound formaldehyde within tissue sections.

This comprehensive guide provides detailed protocols and technical insights into the use of **Chromotropic acid disodium salt** for histological staining. We will delve into the well-established method for formaldehyde detection, explore its potential application for identifying titanium deposits, and address the critical aspects of reagent preparation, safety, and interpretation of results.

Core Application: Histochemical Detection of Formaldehyde

The primary and most validated histological application of **Chromotropic acid disodium salt** is the in situ localization of formaldehyde. This is particularly relevant for understanding the effects of formaldehyde-based fixatives on tissues and for detecting residual formaldehyde that may interfere with subsequent staining procedures or analytical techniques.

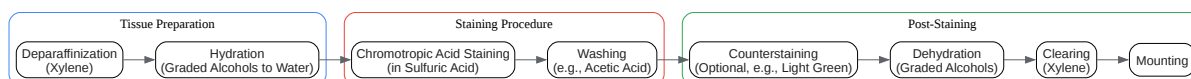
Principle of the Method: The Chemistry of Color

The detection of formaldehyde using Chromotropic acid is a classic colorimetric reaction.[2][3][4] In a strongly acidic environment, typically provided by concentrated sulfuric acid, two molecules of Chromotropic acid condense with one molecule of formaldehyde. This reaction forms a purple-colored dibenzoxanthylum derivative, a stable chromogen that can be visualized under a light microscope.[2] The intensity of the resulting purple color is directly proportional to the concentration of formaldehyde present in the tissue.[5]

The reaction is highly specific to formaldehyde; other aldehydes, ketones, and carboxylic acids do not produce the characteristic purple coloration, ensuring a high degree of confidence in the staining results.[1]

Experimental Workflow for Formaldehyde Detection

The following diagram illustrates the key steps involved in the histochemical detection of formaldehyde using **Chromotropic acid disodium salt**.



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Sources

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